

agroclavine analytical standards and reference materials

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Agroclavine(1+)

Cat. No.: S639334

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Commercial Source for Agroclavine

One supplier offering agroclavine as an analytical standard is BioCrick [1]. The table below summarizes the key specifications provided by the manufacturer.

Property	Specification
Product Name	Agroclavine [1]
CAS Number	548-42-5 [1]
Formula	C ₁₆ H ₁₈ N ₂ [1]
Molecular Weight	238.33 g/mol [1]
Physical Form	Powder [1]
Storage Recommendation	Desiccate at -20°C [1]
Solubility	Soluble in DMSO, Chloroform, Ethyl Acetate, Acetone, etc. [1]
Chemical Structure (SMILES)	Provided [1]

Understanding Reference Material Quality Grades

When selecting a standard, it is crucial to understand the quality grades of reference materials. The hierarchy, from highest to lowest rigor, is generally as follows [2]:

- **Certified Reference Materials (CRMs)** and **Reference Materials (RMs)** represent the highest quality grades for analytical work. They are produced under quality systems accredited to **ISO 17034** and come with a detailed **Certificate of Analysis (CoA)** [2].
- The CoA is essential, as it provides documented information on **traceability, uncertainty, and certified property values** (e.g., purity, content), which are required for rigorous analytical science and regulatory compliance [2].
- Materials labeled as "Analytical Standards" or "Research Chemicals" have varying levels of characterization, and their quality specifications are defined by the individual producer, not an international standard [2].

Analytical Methods for Ergot Alkaloids

While the search results do not provide a specific experimental protocol for agroclavine, established methods for ergot alkaloid analysis are well-documented. The general workflow is visualized below, and the predominant analytical techniques are [3]:

- **Liquid Chromatography with Fluorescence Detection (LC-FLD)**
- **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)**

Key considerations for analysis:

- **Stability:** Ergot alkaloids like agroclavine can undergo epimerization (isomerization) when exposed to light, high/low pH, or certain solvents. Standard solutions are best stored below -20°C in non-protic solvents or as thin dry films to ensure stability [3].
- **Sampling:** For contaminated grain, obtaining a representative sample is critical due to the highly concentrated and uneven distribution of alkaloids within sclerotia [3].

A Guide for Your Selection

To create a comprehensive comparison guide, I suggest you structure your evaluation of different suppliers around the following key parameters:

Evaluation Criteria	Key Questions for Comparison
Quality Grade	Is the material a CRM, RM, or an Analytical Standard? Is the producer ISO 17034 accredited?
Certificate of Analysis	Does the CoA provide a certified purity value and its measurement uncertainty ? Does it confirm identity (e.g., via NMR, MS) and establish metrological traceability ?
Stability & Handling	Are specific storage conditions and an expiration date clearly stated?
Manufacturer's Data	Does the supplier provide HPLC/LC-MS chromatograms to demonstrate purity and the absence of impurities?

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References

1. | CAS:548-42-5 | High Purity | Manufacturer BioCrick Agroclavine [biocrick.com]
2. Choosing Correct Reference Quality Grade Material [sigmaaldrich.com]
3. Analysis of Ergot Alkaloids - PMC - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [agroclavine analytical standards and reference materials].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b639334#agroclavine-analytical-standards-and-reference-materials>]

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Address: Ontario, CA 91761, United States

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